

# Technical Support Center: S-Phenylmercapturic Acid (SPMA) LC-MS/MS Analysis

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## Compound of Interest

Compound Name: *DL-Phenylmercapturic acid-d2*

Cat. No.: *B12414868*

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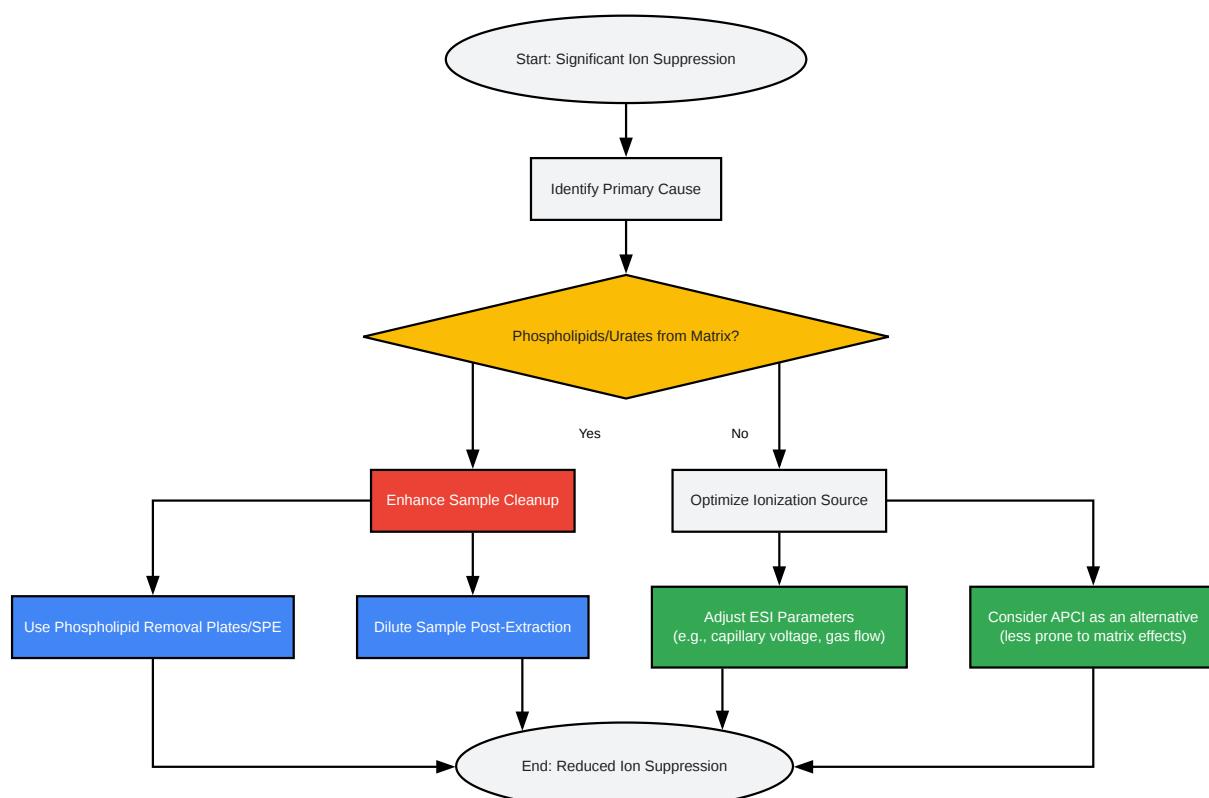
This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing matrix effects encountered during the Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) analysis of S-Phenylmercapturic Acid (SPMA).

## Troubleshooting Guides

### Problem: Poor Peak Shape, Low Signal Intensity, or High Signal Variability for SPMA

This is a common manifestation of matrix effects, where co-eluting endogenous components from the sample matrix interfere with the ionization of SPMA. Follow this workflow to diagnose and mitigate the issue.



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